

# Technical Guide to the Physical Properties of 3,4-Dimethylbenzenesulfonyl Chloride

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3,4-Dimethylbenzenesulfonyl chloride

Cat. No.: B1333927

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **3,4-Dimethylbenzenesulfonyl chloride** (CAS No. 2905-30-8). The information is intended to support research, development, and quality control activities involving this compound. All quantitative data is presented in a clear, tabular format for ease of reference. Detailed experimental protocols for the determination of key physical properties are also provided.

## Core Physical Properties

The physical characteristics of **3,4-Dimethylbenzenesulfonyl chloride** are fundamental to its handling, storage, and application in synthetic chemistry.

## Quantitative Data Summary

The table below summarizes the key physical properties of **3,4-Dimethylbenzenesulfonyl chloride**.

Physical Property	Value
Molecular Formula	C <sub>8</sub> H <sub>9</sub> ClO <sub>2</sub> S
Molecular Weight	204.67 g/mol [1]
Melting Point	118-120 °C[2][3][4]
Boiling Point	295 °C[2][3][4]
Density	1.29 g/cm <sup>3</sup> [3][4]
Appearance	Off-white to light brown solid[2][3]
Solubility	Reacts with water
Storage	Inert atmosphere, room temperature[1]

## Experimental Protocols

Standard laboratory procedures are employed to determine the physical properties of solid organic compounds like **3,4-Dimethylbenzenesulfonyl chloride**.

### Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. It is a crucial indicator of purity.[5]

Methodology:

- **Sample Preparation:** A small amount of the finely powdered solid is introduced into a capillary tube, which is sealed at one end. The tube is then gently tapped to pack the sample at the bottom.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or Thiele tube, adjacent to a calibrated thermometer.[3]
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.

- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes liquid (completion of melting) are recorded. This range is the melting point of the substance.[3] For a pure compound, this range is typically narrow.[5]

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. For a solid compound like **3,4-Dimethylbenzenesulfonyl chloride**, this would be determined at a reduced pressure to avoid decomposition at high temperatures.

Methodology (Capillary Method):

- Sample Preparation: A small amount of the substance is placed in a fusion tube. A capillary tube, sealed at one end, is inverted and placed into the fusion tube with the open end submerged in the sample.[2]
- Apparatus Setup: The fusion tube is attached to a thermometer and heated in a suitable heating bath (e.g., Thiele tube with high-boiling point oil).
- Heating: The apparatus is heated slowly and uniformly.[2]
- Observation: As the liquid heats, air trapped in the capillary tube will be expelled. The temperature is noted when a rapid and continuous stream of bubbles emerges from the open end of the capillary tube. This indicates that the vapor pressure of the liquid has equaled the external pressure.[2]

## Density Determination of a Solid

The density of a solid is its mass per unit volume.

Methodology (Displacement Method):

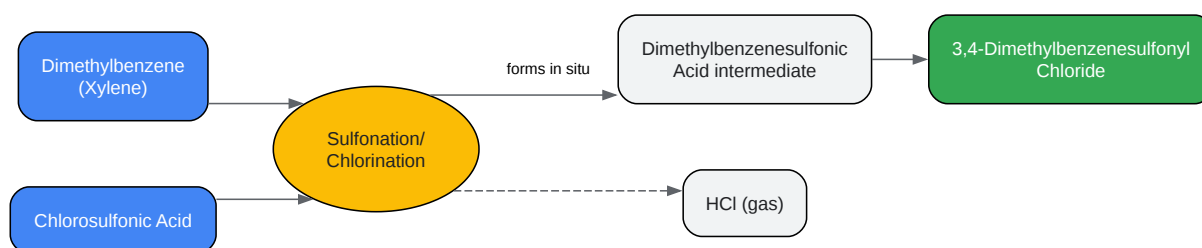
- Mass Measurement: The mass of a sample of the solid is accurately determined using an analytical balance.
- Volume Measurement: A graduated cylinder is partially filled with a liquid in which the solid is insoluble (and does not react with). The initial volume of the liquid is recorded. The weighed

solid is then carefully submerged in the liquid, and the new volume is recorded. The volume of the solid is the difference between the final and initial volume readings.

- Calculation: The density is calculated by dividing the mass of the solid by its determined volume.

## Visualized Workflow: Synthesis of a Dimethylbenzenesulfonyl Chloride

The following diagram illustrates a general synthetic pathway for the preparation of a dimethylbenzenesulfonyl chloride, a logical workflow relevant to the compound in question.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway for Dimethylbenzenesulfonyl Chloride.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. 4,4'-DIMETHYLBIPHENYL CAS#: 2905-30-8 [m.chemicalbook.com]
2. 2905-30-8 | CAS DataBase [m.chemicalbook.com]

- 3. 3,4-Dimethyl-benzenesulfonyl chloride | CAS: 2905-30-8 | Chemical Product | FINETECH INDUSTRY LIMITED - FINETECH INDUSTRY LIMITED - Custom Synthesis and Chemical Reagents Supplier [finetechnology-ind.com]
- 4. 3,4-Dimethylbenzenesulfonyl chloride, 98% | Fisher Scientific [fishersci.ca]
- 5. Buy 3,5-Dimethylbenzenesulfonyl chloride | 2905-27-3 [smolecule.com]
- To cite this document: BenchChem. [Technical Guide to the Physical Properties of 3,4-Dimethylbenzenesulfonyl Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1333927#3-4-dimethylbenzenesulfonyl-chloride-physical-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)